

# 3-Hydroxy-2-methylbenzoic Acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Hydroxy-2-methylbenzoic Acid

Cat. No.: B019049

[Get Quote](#)

## An In-depth Technical Guide to 3-Hydroxy-2-methylbenzoic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Hydroxy-2-methylbenzoic acid**, including its molecular weight and formula. It is intended for researchers, scientists, and professionals involved in drug development and organic synthesis. This document presents key quantitative data in a structured format, details a relevant experimental protocol, and includes a workflow diagram for its synthesis.

## Core Properties of 3-Hydroxy-2-methylbenzoic Acid

**3-Hydroxy-2-methylbenzoic acid**, also known as 3,2-cresotic acid, is an aromatic organic compound. Its chemical structure consists of a benzoic acid core substituted with a hydroxyl group at the third position and a methyl group at the second position.

Molecular Formula: C<sub>8</sub>H<sub>8</sub>O<sub>3</sub>[\[1\]](#)[\[2\]](#)

Molecular Weight: 152.15 g/mol [\[1\]](#)[\[2\]](#)

The key physicochemical properties of **3-Hydroxy-2-methylbenzoic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	3-hydroxy-2-methylbenzoic acid	<a href="#">[1]</a>
CAS Number	603-80-5	<a href="#">[2]</a>
Appearance	White crystalline solid	<a href="#">[3]</a>
Melting Point	143-148 °C	<a href="#">[3]</a>
Boiling Point	336.6 °C at 760 mmHg	<a href="#">[3]</a>
Density	1.3±0.1 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility	Slightly soluble in DMSO and Methanol	

## Experimental Protocols

A common method for the synthesis of **3-Hydroxy-2-methylbenzoic acid** involves the diazotization of 3-amino-2-methylbenzoic acid followed by hydrolysis.

### Synthesis of **3-Hydroxy-2-methylbenzoic Acid** from 3-amino-2-methylbenzoic acid

This protocol outlines the conversion of an amino group to a hydroxyl group via a diazonium salt intermediate.

#### Materials:

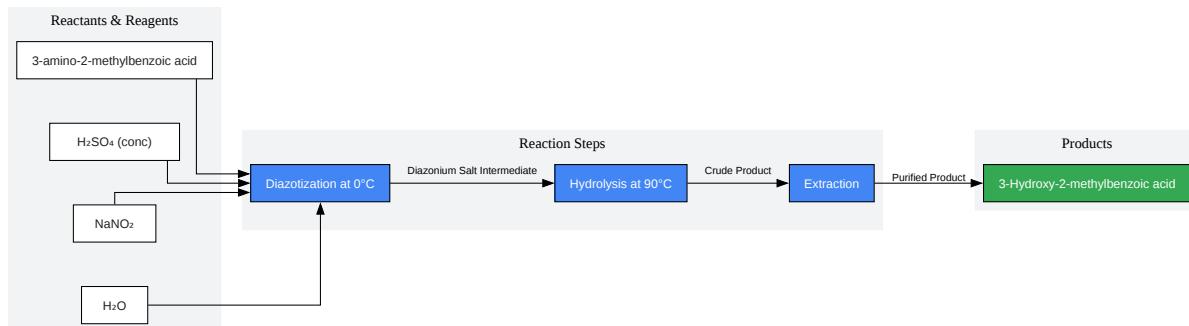
- 3-amino-2-methylbenzoic acid
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium nitrite (NaNO<sub>2</sub>)
- Ethyl acetate
- Water
- Ice

**Procedure:**

- A suspension of 0.54 g (3.3 mmol) of 3-amino-2-methylbenzoic acid is prepared in 5 mL of water containing 0.65 mL of concentrated sulfuric acid and cooled to 0°C in an ice bath.
- Solid sodium nitrite (0.25 g, 3.6 mmol) is added slowly to the cold suspension. The mixture is allowed to react for approximately 15 minutes.
- The reaction mixture is then poured into 20 mL of warm water that contains 4 mL of concentrated sulfuric acid.
- The solution is heated slowly to 90°C, at which point the evolution of nitrogen gas will be observed.
- Heating is continued until the gas evolution ceases, indicating the completion of the reaction.
- The solution is then cooled to room temperature.
- The product is extracted from the aqueous solution using ethyl acetate.
- The organic layers are combined, dried, and the solvent is evaporated to yield **3-Hydroxy-2-methylbenzoic acid**.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **3-Hydroxy-2-methylbenzoic acid** as described in the experimental protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-Hydroxy-2-methylbenzoic acid**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. US5910605A - Process for the preparation of 3-hydroxy-2-methylbenzoic acid and 3-acetoxy-2-methylbenzoic - Google Patents [patents.google.com]
- 2. WIPO - Search International and National Patent Collections [patentscope2.wipo.int]
- 3. Human Metabolome Database: Showing metabocard for 3-Hydroxybenzoic acid (HMDB0002466) [hmdb.ca]

- To cite this document: BenchChem. [3-Hydroxy-2-methylbenzoic Acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b019049#3-hydroxy-2-methylbenzoic-acid-molecular-weight-and-formula>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)